

C.I. Reactive Black 3 initial investigation

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Compound Focus: C.I.Reactive Black 3

CAS No.: 12236-78-1

Cat. No.: S1824607

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Overview of Common Reactive Black Dyes

Although data on C.I. Reactive Black 3 is absent, the table below summarizes the key information available on other reactive black dyes that are prevalent in scientific literature and industry.

Dye Name	Molecular Formula	Molecular Weight (g/mol)	CAS Registry Number	Key Structural Features
C.I. Reactive Black 5 [1]	$C_{26}H_{21}N_5Na_4O_{19}S_6$	991.82	12225-25-1 / 17095-24-8	Double azo class [1]
C.I. Reactive Black 8 [2]	Information not specified in search results	-	-	Information not specified in search results
C.I. Reactive Black 31 [3]	$C_{29}H_{18}CuN_6Na_4O_{17}S_4$	1006.25	12731-63-4	Double azo class; contains Copper (Cu) [3]

Experimental Protocols for Dye Degradation

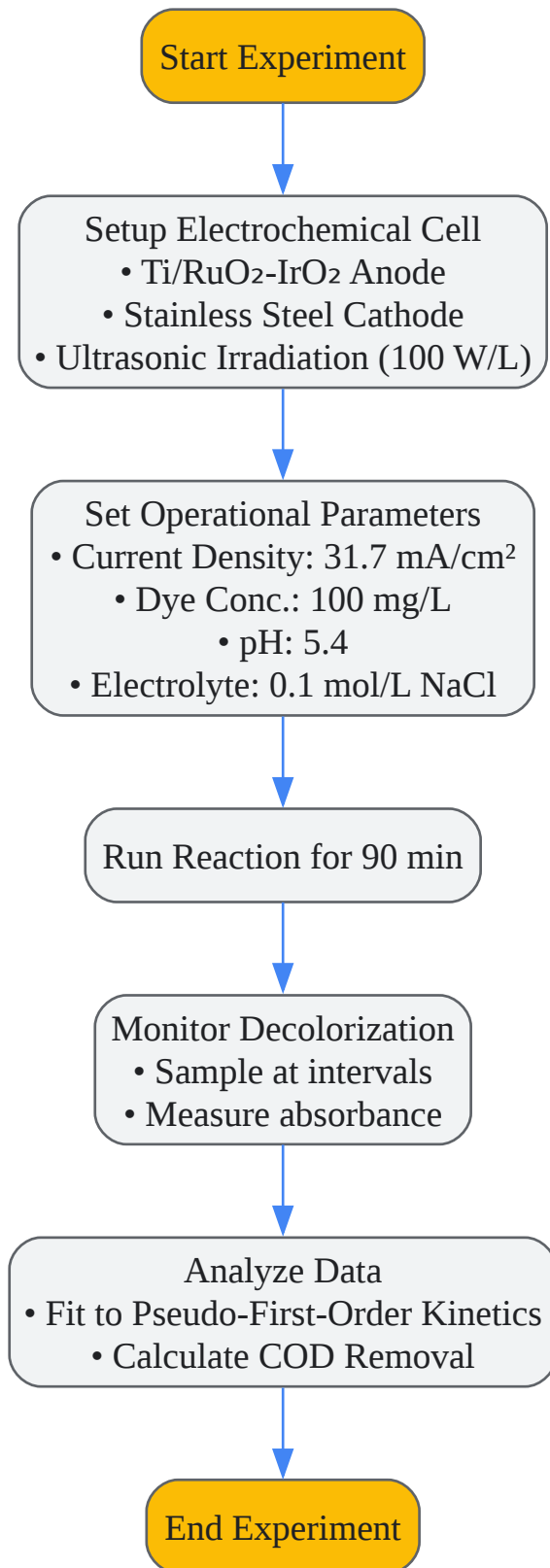
Research on reactive dyes often focuses on their environmental impact and removal from wastewater. Here are detailed methodologies for two advanced degradation techniques cited in the search results.

Anodic Oxidation with Ultrasonic Irradiation (for C.I. Reactive Black 8)

This protocol is adapted from studies on the decolorization of CI Reactive Black 8 [2].

- **1. Experimental Setup:** The process is carried out in an electrochemical cell. A **Ti/RuO₂-IrO₂** electrode is used as the anode, and **stainless steel** serves as the cathode. An ultrasonic horn or bath is required to provide irradiation at **100 W L⁻¹** [2].
- **2. Recommended Operational Parameters:**
 - **Current Density:** 31.7 mA cm⁻²
 - **Initial Dye Concentration:** 100 mg L⁻¹
 - **Supporting Electrolyte (NaCl) Concentration:** 0.1 mol L⁻¹
 - **Initial pH:** 5.4 (acidic conditions are noted to favor decolorization)
 - **Reaction Time:** 90 minutes
- **3. Data Collection & Kinetics:** Sample the solution at regular intervals to measure the decrease in absorbance at the dye's characteristic wavelength. The decolorization process has been reported to follow **pseudo-first-order kinetics**. Under the conditions above, a **32.4% COD (Chemical Oxygen Demand) removal** efficiency can be expected after 90 minutes [2].

This experimental workflow can be visualized as follows:



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Experimental workflow for anodic oxidation of Reactive Black 8.

PMS/Co@MXene Catalytic System (for C.I. Reactive Red 195)

This protocol is based on a study using a cobalt-loaded MXene catalyst to degrade a reactive dye, demonstrating a highly effective advanced oxidation process [4].

- **1. Catalyst Synthesis:** The **Co@MXene catalyst** is synthesized from a Ti_2AlN MAX phase precursor using a **molten CoCl_2 salt method**. This process etches the Al layer and reduces Co^{2+} to metallic Co particles, which anchor onto the MXene layers [4].
- **2. Degradation Procedure:**
 - Add **1.0 g L⁻¹** of the synthesized Co@MXene catalyst to the dye solution (e.g., 60 mg L⁻¹).
 - Add **3 g L⁻¹** of Peroxymonosulfate (PMS) as the oxidant.
 - Adjust the initial pH to **7.0**.
 - React at **25 °C** for **36 minutes** with constant stirring.
- **3. Data Collection & Kinetics:** The degradation is very effective, achieving over **97% degradation** under these conditions. The rate constant was reported as **0.0894 min⁻¹**. The presence of inorganic salts like NaCl (20 g L⁻¹) can increase the degradation rate significantly [4].

Relevance to Drug Development Professionals

While this information pertains to textile dyes, the core principles and techniques have direct parallels in pharmaceutical research.

- **Advanced Oxidation Processes (AOPs)** are crucial for studying the **environmental fate and degradation** of pharmaceutical compounds, many of which are complex organic molecules.
- The experimental protocols for activating oxidants (like PMS) with metal catalysts are similar to those used in probing **redox-based mechanisms** that could be relevant to drug metabolism or toxicity.
- Techniques like pulse radiolysis, used to study transient radicals in dye degradation [5], are equally vital for understanding the **free radical intermediates** in biochemical and pharmacological systems.

How to Proceed with Your Investigation

Given the lack of specific data on C.I. Reactive Black 3, I suggest the following steps:

- **Verify the Nomenclature:** Double-check the identity of "C.I. Reactive Black 3." It is possible the name is a typo or refers to a very obscure or proprietary dye not listed in the Colour Index.
- **Focus on Well-Studied Analogues:** Use the data provided on Reactive Black 5, 8, and 31 as a foundational guide. The degradation protocols for these dyes are robust and can be adapted for

related compounds.

- **Consult Specialized Databases:** For definitive information, search the official **Colour Index International** database, which is the most authoritative source on dye structures and nomenclature.

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References

1. Reactive Black [worlddyevariety.com]
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